

# An In-depth Technical Guide to 1-Butyne: Formula and Molecular Weight

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This guide provides a detailed overview of the fundamental chemical properties of **1-Butyne**, tailored for researchers, scientists, and professionals in drug development.

## **Core Properties of 1-Butyne**

**1-Butyne**, also known as ethylacetylene, is a terminal alkyne, a type of hydrocarbon with a carbon-carbon triple bond at the end of the molecule. Its chemical and physical properties are crucial for its application in various chemical syntheses. The molecular formula for **1-Butyne** is C4H6.[1][2][3] This indicates that a molecule of **1-Butyne** contains four carbon atoms and six hydrogen atoms.[3]

The molecular weight of a compound is a critical parameter in stoichiometry and reaction kinetics. For **1-Butyne**, the molecular weight is approximately 54.09 g/mol .[1][2][4]

## **Quantitative Data Summary**

For ease of reference and comparison, the key quantitative data for **1-Butyne** are summarized in the table below.



Property	Value
Molecular Formula	C4H6
Molecular Weight	54.09 g/mol [1][2]
CAS Registry Number	107-00-6[2]
Density	0.67 g/cm <sup>3</sup> [1]
Boiling Point	8 °C[1]
Flash Point	-61 °C[1]

### **Molecular Structure Visualization**

To provide a clear visual representation of **1-Butyne**'s structure, the following diagram illustrates the connectivity of its atoms. The structure is characterized by a four-carbon chain with a triple bond between the first and second carbon atoms.

Molecular structure of 1-Butyne

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